

Carnidazole-d3 decision limit $CC\alpha$ determination

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Compound Focus: Carnidazole-d3

Cat. No.: S12836635

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$CC\alpha$ of Carnidazole and Other Nitroimidazoles

The table below summarizes the decision limits ($CC\alpha$) and detection capabilities ($CC\beta$) for Carnidazole and several other nitroimidazoles, as determined by a single validated LC-MS/MS method in animal plasma [1].

Analyte Name	Decision Limit ($CC\alpha$) (ng mL ⁻¹)	Detection Capability ($CC\beta$) (ng mL ⁻¹)
Carnidazole (CRZ)	Within the range of 0.5 - 1.6	Within the range of 0.8 - 2.6
Metronidazole (MNZ)	Within the range of 0.5 - 1.6	Within the range of 0.8 - 2.6
Dimetridazole (DMZ)	Within the range of 0.5 - 1.6	Within the range of 0.8 - 2.6
Ronidazole (RNZ)	Within the range of 0.5 - 1.6	Within the range of 0.8 - 2.6
Ornidazole (ORZ)	Within the range of 0.5 - 1.6	Within the range of 0.8 - 2.6
Ternidazole (TRZ)	Within the range of 0.5 - 1.6	Within the range of 0.8 - 2.6

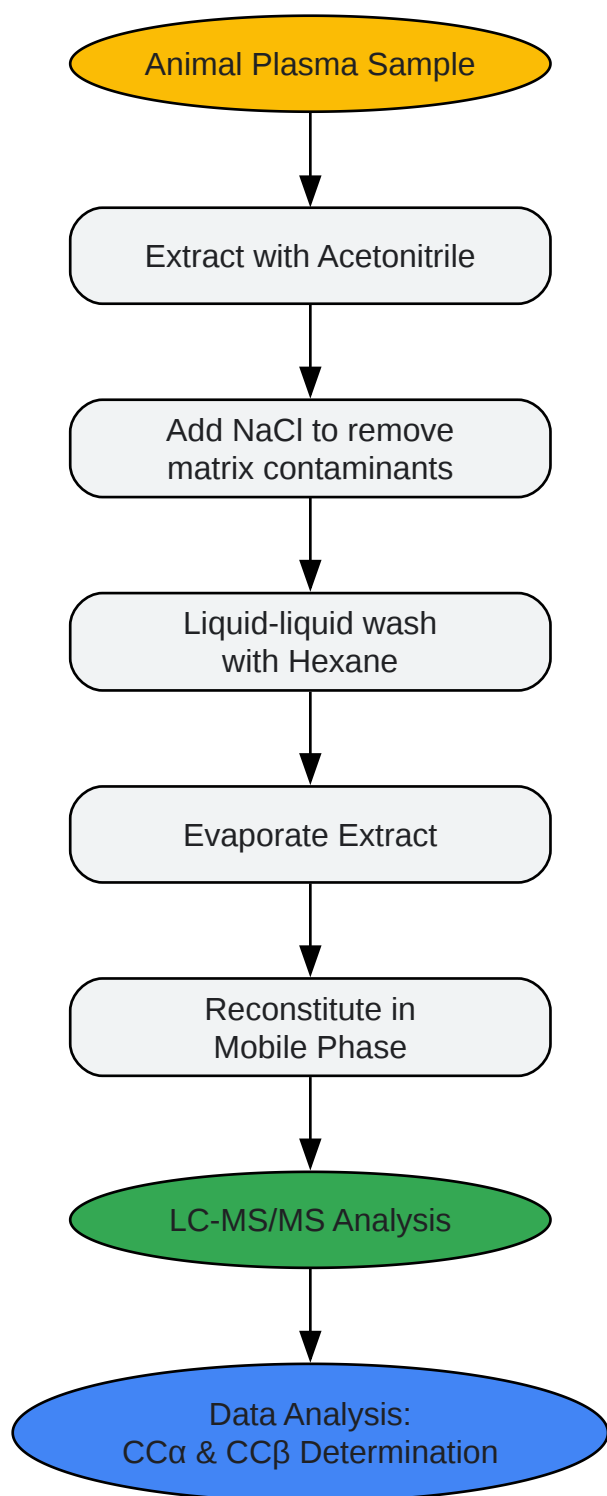
Detailed Experimental Protocol

The data in the table above was generated using the following methodology [1]:

- Analytical Technique:** Liquid Chromatography tandem Mass Spectrometry (LC-MS/MS).

- **Validation Standard:** The method was validated in accordance with **Commission Decision (CD) 2002/657/EC**.
- **Sample Preparation:**
 - **Extraction:** Plasma samples are extracted with acetonitrile.
 - **Salt Addition:** Sodium chloride (NaCl) is added to help remove matrix contaminants.
 - **Clean-up:** The acetonitrile extract undergoes a liquid-liquid wash step with hexane to further clean the sample.
 - **Pre-concentration:** The cleaned extract is evaporated and the residue is reconstituted in the LC mobile phase prior to injection.
- **Method Performance:**
 - The method's accuracy, determined by an inter-assay study, ranged between **101% and 108%** for the various analytes.
 - The inter-assay precision, expressed as the coefficient of variation (CV%), ranged from **4.9% to 15.2%**.
 - The recommended level (RL) for compounds like Metronidazole, Dimetridazole, and Ronidazole is **3 ng mL⁻¹**, which this method is capable of detecting for all analytes, including Carnidazole.

This experimental workflow can be visualized in the following diagram:



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Experimental Workflow for Nitroimidazole Analysis in Plasma

Important Note on Carnidazole-d3

The study specifically validated the method for **Carnidazole (CRZ)**, not its deuterated form (**Carnidazole-d3**) [1]. In analytical chemistry, deuterated analogs like **Carnidazole-d3** are primarily used as **internal standards** to correct for losses during sample preparation and variations in instrument response [2]. Therefore, the reported CC α range for Carnidazole serves as the most relevant reference for the method's performance in detecting and confirming this compound.

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References

1. (PDF) Development and validation of a rapid method for ... [academia.edu]
2. anti-protozoal [medchemexpress.com]

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